1H NMR characterization of O-Mesitoylhydroxylamine

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Compound of Interest

Compound Name:	*O-Mesitoylhydroxylamine*
CAS No.:	*37477-17-1*
Cat. No.:	*B14665627*

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Title: 1H NMR Characterization of **O-Mesitoylhydroxylamine**: A Comparative Guide to Electrophilic Amination Reagents

Executive Summary

Electrophilic amination is a critical transformation in late-stage functionalization and heterocycle synthesis. While

-(mesitylsulfonyl)hydroxylamine (MSH) has historically been the gold standard for transferring an

group to nucleophiles, its notorious instability and explosive hazard profile have driven the adoption of safer alternatives[1].

-Mesitoylhydroxylamine (OMH), the carbonyl analog of MSH, offers a highly compelling balance of reactivity and bench stability[2].

As a Senior Application Scientist, I frequently guide development teams through the transition from MSH to OMH or

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-(diphenylphosphinyl)hydroxylamine (DPPH). This guide provides an objective comparison of these reagents, anchored by rigorous

H NMR characterization and field-proven, self-validating experimental protocols.

Structural and Mechanistic Divergence

The performance of an electrophilic amination reagent is fundamentally dictated by the leaving group attached to the hydroxylamine oxygen.

- OMH (Mesitoylate Leaving Group): The

  bond provides moderate electron withdrawal. The steric bulk of the 2,4,6-trimethylphenyl ring prevents nucleophilic attack at the carbonyl carbon, forcing the nucleophile to attack the nitrogen atom exclusively via an

  pathway[3].

- MSH (Mesitylenesulfonate Leaving Group): The highly polarized

  group makes the adjacent nitrogen extremely electrophilic. However, this same activation lowers the activation energy for auto-decomposition, leading to severe explosive hazards[4].

- DPPH (Diphenylphosphinate Leaving Group): Offers the highest thermal stability but requires harsher conditions or specific transition metal catalysts for activation[1].

1H NMR Characterization of O-Mesitoylhydroxylamine

Accurate

H NMR characterization is the primary self-validating tool for assessing the integrity of OMH. Because the

bond is fragile, degradation to mesitoic acid or rearrangement products is common if handled improperly.

Causality in Chemical Shifts: In OMH, the magnetic anisotropy of the carbonyl group heavily influences the ortho-methyl protons. Unlike MSH, where the strongly deshielding sulfonyl group

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pushes the ortho-methyls downfield to ~2.65 ppm, the carbonyl group in OMH places them at a more shielded 2.30 ppm. The

protons appear as a broad singlet; their exact shift is concentration- and solvent-dependent but typically resonates between 5.50 and 6.00 ppm in

.

Table 1: 1H NMR Peak Assignments for OMH (, 400 MHz)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Diagnostic Significance
6.85	Singlet (s)	2H	Aromatic protons ( )	Baseline reference for integration.
5.50 – 6.00	Broad Singlet (br s)	2H	Hydroxylamine ( )	Critical Validator: Integration < 1.8 indicates bond cleavage or hydrolysis.
2.30	Singlet (s)	6H	Ortho-methyls ( )	Confirms intact mesitoyl steric shield.
2.28	Singlet (s)	3H	Para-methyl ( )	Structural confirmation.

Validation Checkpoint: If a sharp singlet appears at ~8.5 ppm or the

peak integrates poorly relative to the aromatic protons, the reagent has undergone a Lossen-type rearrangement or hydrolysis. Discard the batch immediately.

Comparative Performance Data

To objectively select the right reagent for your workflow, we must compare their NMR profiles, stability, and leaving group thermodynamics.

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Table 2: Performance and Characterization Comparison

Reagent	Acronym	H NMR: Ar-H	H NMR:	Leaving Group	Bench Stability	Reactivity Profile
O-Mesitoylhydroxylamine	OMH	6.85 ppm (s, 2H)	2.30 ppm (s, 6H)	Mesitoylate	Moderate (Store at -20°C)	Balanced; excellent for - and - nucleophiles.
O-(Mesitylsulfonyl)hydroxylamine	MSH	6.95 ppm (s, 2H)	2.65 ppm (s, 6H)	Sulfonate	Low (Explosive hazard)	Extremely high; reacts with unactivated arenes[3].
O-(Diphenylphosphinyl)hydroxylamine	DPPH	7.40-7.90 ppm (m)	N/A	Phosphinate	High (Stable at RT)	Mild; often requires catalysis[1].

Experimental Protocol: Synthesis and NMR Validation of OMH

The following protocol is engineered as a self-validating system. We synthesize OMH from

-butyl

-mesitoyloxycarbamate. The choice of solvent and base is strictly causal to prevent premature degradation[2].

Step 1: Acidic Deprotection

- Dissolve 10.0 g of

-butyl

-mesitoyloxycarbamate in 150 mL of anhydrous nitromethane. Causality: Nitromethane is a polar, non-nucleophilic solvent. It perfectly solvates the starting material but forces the resulting hydrochloride salt to precipitate, instantly removing it from the acidic environment and preventing

bond over-cleavage.

- Bubble a stream of anhydrous hydrogen chloride gas through the solution for 5–7 minutes at 0 °C.
- Allow the mixture to stand for 15 minutes. Filter the precipitated white solid (OMH·HCl) and wash with cold nitromethane.

Step 2: Free Base Formation

- Suspend the OMH·HCl salt in 100 mL of ice-cold distilled water.
- Slowly add 1 M sodium bicarbonate (

) solution until gas evolution ceases (pH ~7.5). Causality:

is chosen specifically because its mild pKa neutralizes the HCl without providing enough hydroxide concentration to hydrolyze the sensitive mesitoyl ester linkage.

- Extract the resulting free base into dichloromethane (

), dry over anhydrous

, and concentrate under reduced pressure at <25 °C.

Step 3: NMR Sample Preparation (The Self-Validating Step)

- Solvent Prep: Pass

through a short plug of basic alumina immediately before use. Causality: Commercial

often contains trace

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from photolytic degradation. Trace acid will protonate the OMH amine, catalyzing rapid decomposition in the NMR tube and yielding a false-negative purity result.

- Dissolve 15 mg of OMH in 0.6 mL of the purified

  .

- Acquire the

  H NMR spectrum (minimum 16 scans, 400 MHz). Verify the

  integration relative to the aromatic protons (Target: 2:2 ratio).

Mechanistic and Workflow Visualizations

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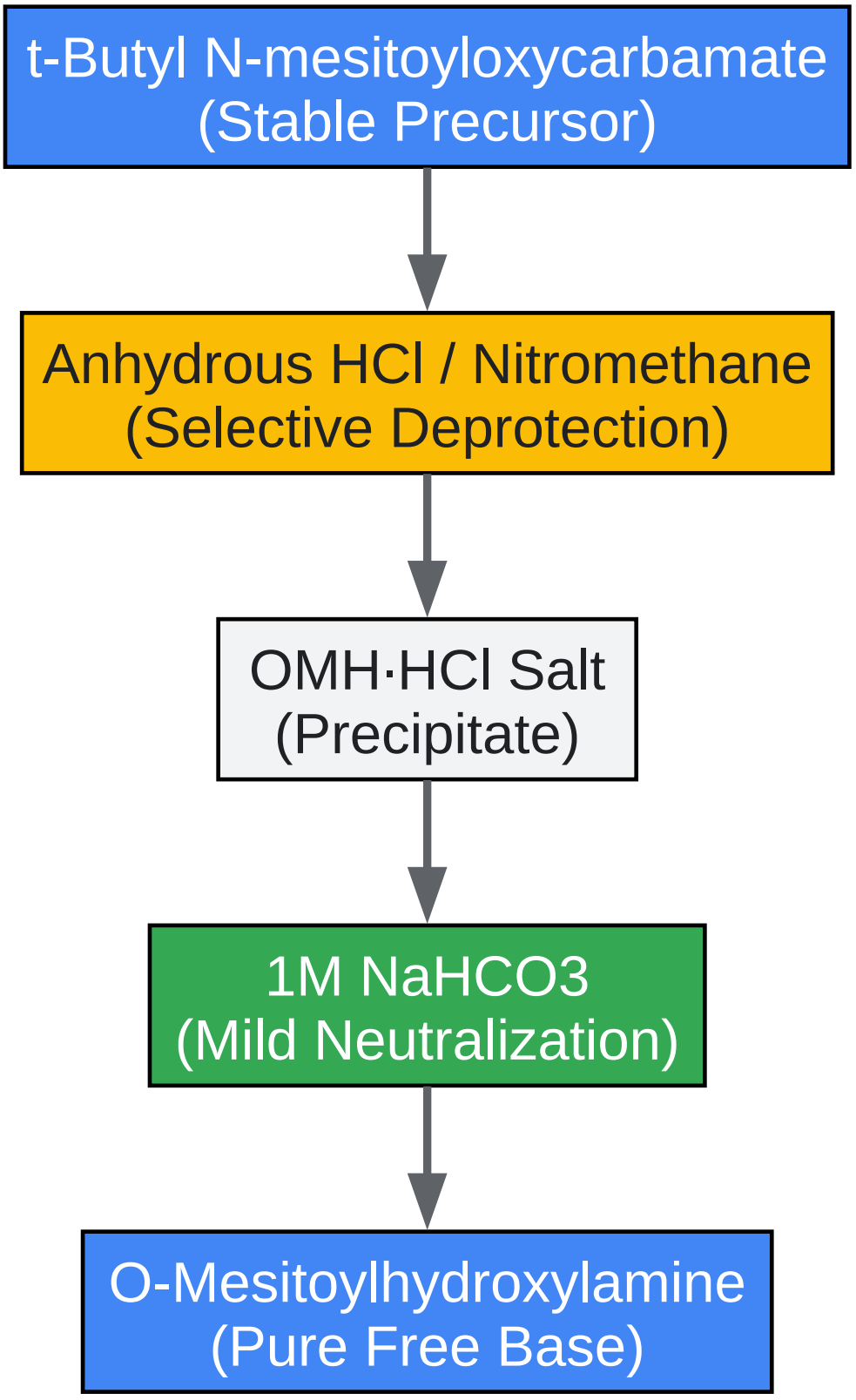

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Step-by-step synthesis and isolation workflow for **O-Mesitoylhydroxylamine** (OMH).

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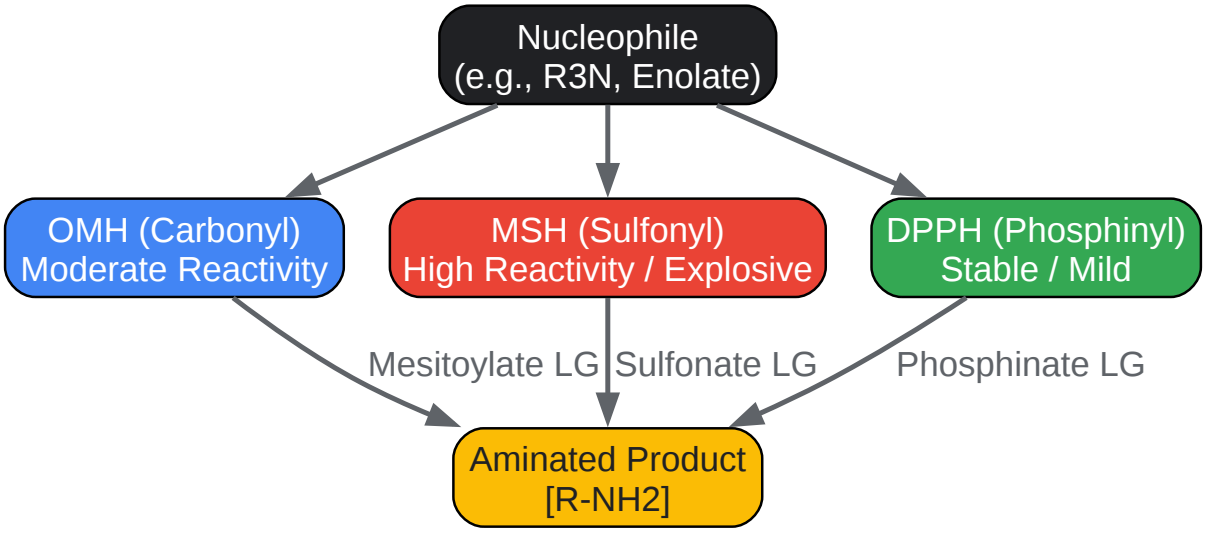

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Comparative electrophilic amination pathways highlighting leaving group (LG) divergence.

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